

Essential Safety and Logistical Information for Handling AS-2077715

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Compound of Interest

Compound Name: AS-2077715

Cat. No.: B3025940

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Disclaimer: A specific Safety Data Sheet (SDS) for **AS-2077715** (CAS: 1637356-98-9) was not publicly available at the time of this writing. The following guidance is based on general laboratory safety protocols for handling solid chemical compounds with potential biological activity. Researchers must conduct a thorough risk assessment before handling this substance and consult with their institution's Environmental Health and Safety (EHS) department.

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **AS-2077715**. The procedural guidance herein is intended to supplement, not replace, institutional safety protocols.

Summary of Known Compound Data

Below is a summary of the available information for **AS-2077715**, a fungal metabolite and an inhibitor of fungal mitochondrial complex III.

Property	Value
CAS Number	1637356-98-9
Molecular Formula	C ₂₅ H ₄₁ NO ₇
Physical State	Solid
Solubility	Soluble in Dichloromethane, DMSO, Ethanol, and Methanol
Biological Activity	Inhibitor of fungal mitochondrial complex III
Known Hazards	Not for human or veterinary use. Specific toxicity data is unavailable.

Personal Protective Equipment (PPE)

Given the unknown toxicity of **AS-2077715**, a cautious approach to personal protection is warranted. The following table outlines the recommended PPE for handling this compound.

PPE Category	Item	Standard
Hand Protection	Nitrile gloves	ASTM D6319
Eye Protection	Safety glasses with side shields or goggles	ANSI Z87.1
Body Protection	Laboratory coat	---
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area. A NIOSH-approved respirator may be necessary if creating aerosols or handling larger quantities. Consult your institution's EHS for specific guidance.	---

Operational Plan: Handling and Storage

Adherence to a strict operational plan is crucial for the safe handling and storage of **AS-2077715**.

Engineering Controls:

- Handle **AS-2077715** in a certified chemical fume hood to minimize inhalation exposure.
- Use a balance with a draft shield when weighing the solid compound.

Procedural Guidance:

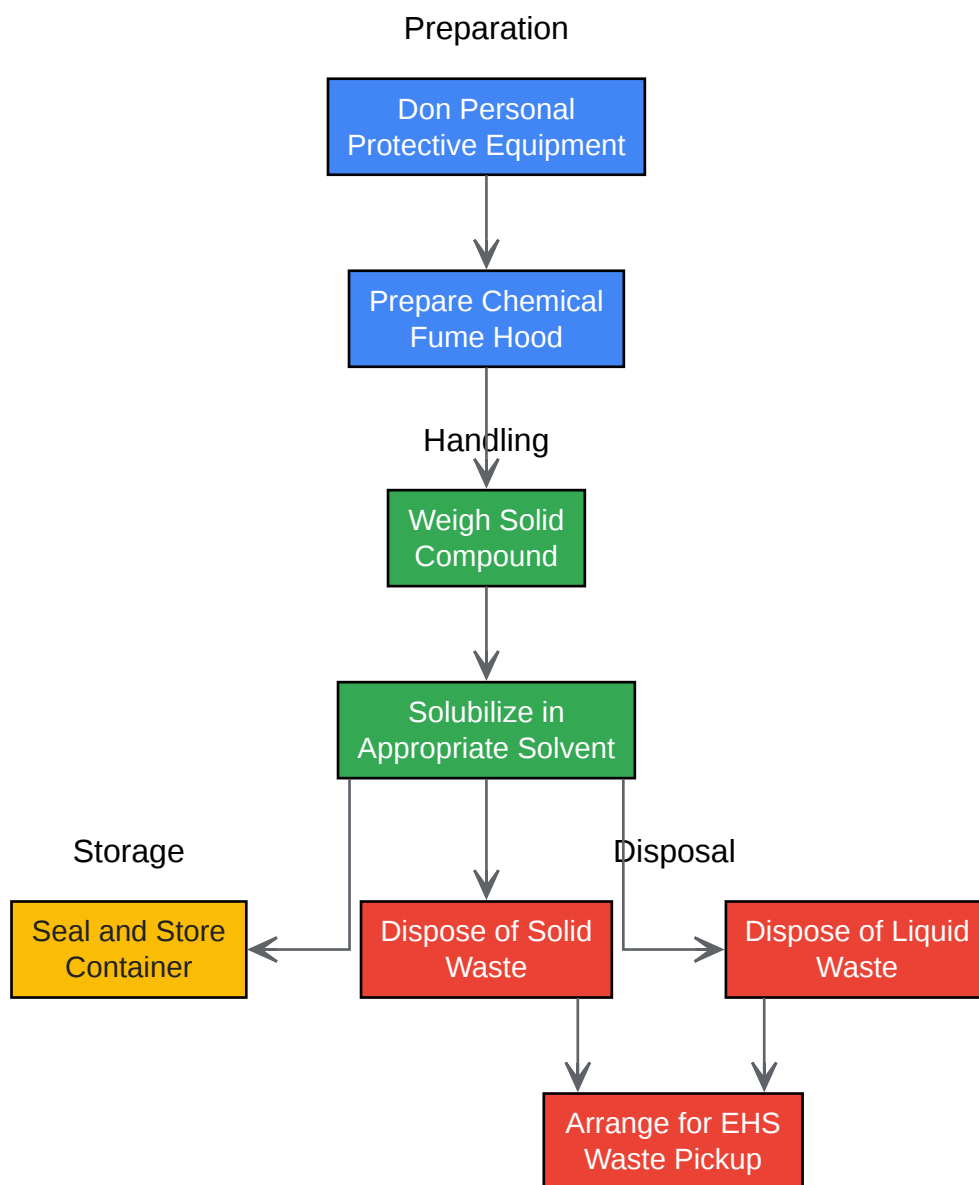
- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area in the chemical fume hood by lining it with absorbent, disposable bench paper.
- Weighing: Carefully weigh the desired amount of the solid compound on a tared weigh boat within the fume hood.
- Solubilization: Add the appropriate solvent to the solid in a suitable container. Ensure the container is capped and sealed before removing it from the fume hood.
- Storage: Store **AS-2077715** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials. Follow any specific storage temperature recommendations provided by the supplier.

Disposal Plan

All waste contaminated with **AS-2077715** must be treated as hazardous waste.

- Solid Waste: Dispose of contaminated consumables (e.g., weigh boats, pipette tips, gloves) in a designated hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **AS-2077715** in a clearly labeled, sealed, and appropriate hazardous waste container.
- Labeling and Pickup: Ensure all waste containers are properly labeled with the full chemical name and associated hazards. Arrange for waste pickup through your institution's EHS department.

Experimental Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **AS-2077715**.

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